

Application Notes and Protocols for N-(4-aminophenyl)-2,4-dichlorobenzamide

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Compound of Interest

Compound Name: *N*-(4-aminophenyl)-2,4-dichlorobenzamide

CAS No.: 293737-94-7

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Abstract

This technical guide provides a comprehensive framework for the synthesis, characterization, and preliminary biological evaluation of **N-(4-aminophenyl)-2,4-dichlorobenzamide**. The benzamide scaffold is a privileged structure in medicinal chemistry, appearing in numerous approved drugs and clinical candidates, particularly in oncology.^{[1][2]} This document is intended for researchers, scientists, and drug development professionals, offering detailed, field-proven protocols and the scientific rationale behind key experimental choices. We present a robust synthetic route, methods for structural and purity validation, and a foundational protocol for assessing in vitro anticancer activity.

Introduction and Scientific Context

N-(4-aminophenyl)-2,4-dichlorobenzamide is a synthetic small molecule featuring a central benzamide linker connecting a 2,4-dichlorinated phenyl ring (Ring B) and a p-aminophenyl moiety (Ring A). The strategic placement of chloro-substituents on Ring B significantly influences the compound's lipophilicity and electronic properties, which can be critical for target

engagement. The primary amine on Ring A serves as a key hydrogen bond donor and a potential site for further chemical modification to explore structure-activity relationships (SAR).

The broader class of N-phenylbenzamides has demonstrated a wide range of biological activities, including potential as antischistosomal, antiviral, and anticancer agents.[3] Specifically, the benzamide core is present in several anticancer drugs, such as histone deacetylase (HDAC) inhibitors.[3] Given this precedent, the experimental protocols outlined herein are primarily focused on evaluating the potential of **N-(4-aminophenyl)-2,4-dichlorobenzamide** as an anticancer agent.

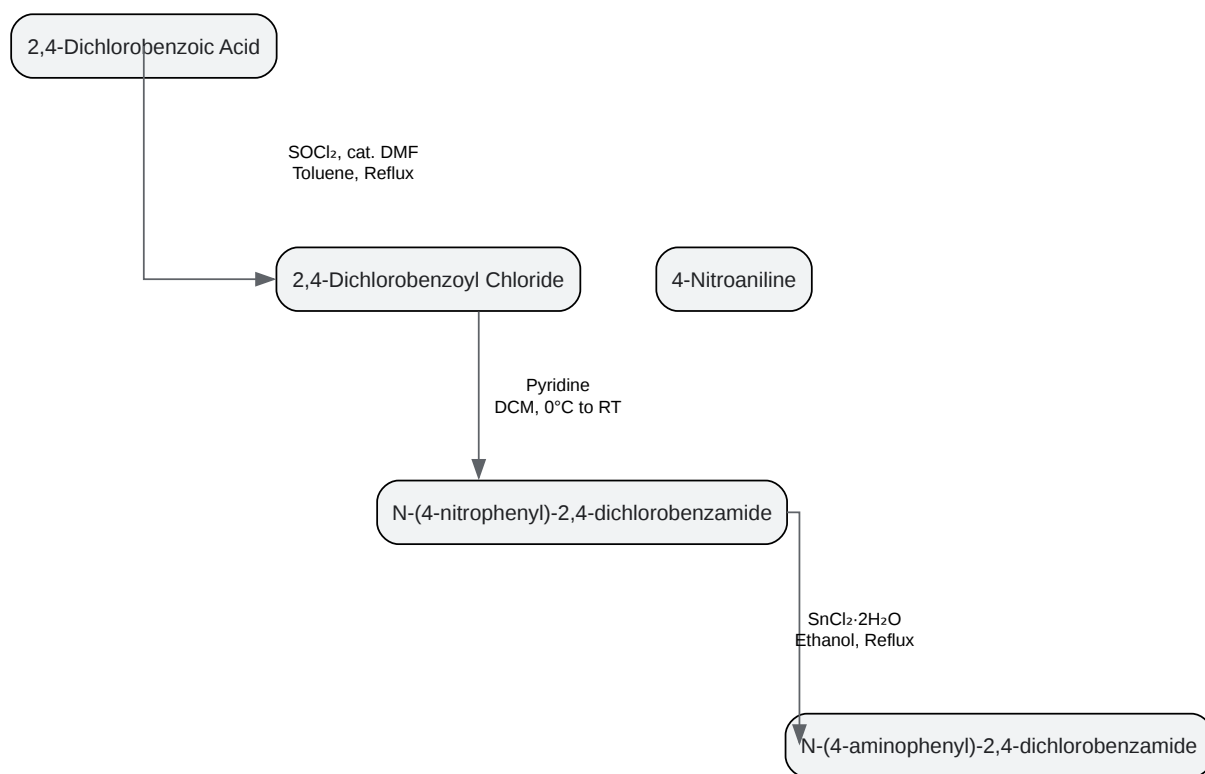
Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₀ Cl ₂ N ₂ O	PubChemLite[4]
Molecular Weight	281.14 g/mol	PubChemLite[4]
Monoisotopic Mass	280.01703 Da	PubChemLite[4]
Predicted XlogP	3.7	PubChemLite[4]
IUPAC Name	N-(4-aminophenyl)-2,4-dichlorobenzamide	PubChemLite[4]

Synthesis and Purification

The synthesis of **N-(4-aminophenyl)-2,4-dichlorobenzamide** is most effectively achieved through a two-step process: (1) amide bond formation between 2,4-dichlorobenzoyl chloride and a protected aminophenyl precursor (4-nitroaniline), followed by (2) reduction of the nitro group to the primary amine. This strategy is superior to direct coupling with p-phenylenediamine, as it avoids potential side reactions and purification challenges associated with the diamine's two nucleophilic sites.

Diagram of Synthetic Workflow



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Caption: Two-step synthesis of the target compound.

Protocol 2.1: Synthesis of N-(4-nitrophenyl)-2,4-dichlorobenzamide (Intermediate)

- Rationale: This step involves the formation of the core amide bond. 2,4-Dichlorobenzoic acid is first converted to its more reactive acid chloride derivative using thionyl chloride (SOCl_2). [3] This acyl chloride is then reacted with 4-nitroaniline in the presence of a base (pyridine) to neutralize the HCl byproduct, driving the reaction to completion.

- Step-by-Step Methodology:
 - To a solution of 2,4-dichlorobenzoic acid (1.0 eq) in toluene (5 mL/mmol), add a catalytic amount of N,N-dimethylformamide (DMF, ~2 drops).
 - Add thionyl chloride (1.5 eq) dropwise at room temperature.
 - Heat the mixture to reflux for 3 hours, or until gas evolution ceases.
 - Cool the reaction to room temperature and remove the solvent and excess thionyl chloride under reduced pressure to yield crude 2,4-dichlorobenzoyl chloride. Proceed directly to the next step.
 - Dissolve the crude 2,4-dichlorobenzoyl chloride in anhydrous dichloromethane (DCM, 10 mL/mmol).
 - In a separate flask, dissolve 4-nitroaniline (1.0 eq) and pyridine (1.2 eq) in anhydrous DCM.
 - Cool the 4-nitroaniline solution to 0°C in an ice bath.
 - Slowly add the 2,4-dichlorobenzoyl chloride solution to the cooled 4-nitroaniline solution dropwise over 20 minutes.
 - Allow the reaction to warm to room temperature and stir for 12-16 hours. Monitor progress by Thin Layer Chromatography (TLC).
 - Upon completion, dilute the mixture with DCM and wash sequentially with 1M HCl (2x), saturated NaHCO₃ solution (2x), and brine (1x).
 - Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate in vacuo to yield the crude product.
 - Purify the solid by recrystallization from ethanol to obtain N-(4-nitrophenyl)-2,4-dichlorobenzamide as a pale yellow solid.

Protocol 2.2: Synthesis of N-(4-aminophenyl)-2,4-dichlorobenzamide (Final Product)

- **Rationale:** The final step is the reduction of the aromatic nitro group to a primary amine. Tin(II) chloride (SnCl_2) in a protic solvent like ethanol is a classic and reliable method for this transformation.[3] The acidic workup ensures protonation of the amine for solubility, and subsequent basification precipitates the neutral final product.
- **Step-by-Step Methodology:**
 - Suspend N-(4-nitrophenyl)-2,4-dichlorobenzamide (1.0 eq) in ethanol (15 mL/mmol).
 - Add tin(II) chloride dihydrate ($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$, 4.0-5.0 eq) to the suspension.
 - Heat the mixture to reflux (approx. 78°C) for 4-6 hours. Monitor the reaction by TLC until the starting material is consumed.
 - Cool the reaction mixture to room temperature and pour it over crushed ice.
 - Adjust the pH to ~8-9 by the slow addition of a saturated sodium bicarbonate (NaHCO_3) solution. This will precipitate the product.
 - Extract the aqueous mixture with ethyl acetate (3x).
 - Combine the organic layers, wash with brine, dry over anhydrous Na_2SO_4 , and filter.
 - Concentrate the solvent under reduced pressure to yield the crude product.
 - Purify the solid by recrystallization from an ethyl acetate/hexane mixture to afford **N-(4-aminophenyl)-2,4-dichlorobenzamide** as an off-white solid.

Structural Characterization and Purity Analysis

Validation of the compound's identity and purity is a non-negotiable step before any biological testing. This ensures that observed biological effects are attributable to the target compound and not impurities.

Analytical Techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to confirm the molecular structure. The proton NMR should show characteristic signals for the aromatic protons on both rings and the amine protons. The carbon NMR will confirm the number of unique carbon environments.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) provides an accurate mass measurement, confirming the elemental composition. The isotopic pattern for two chlorine atoms (a characteristic M, M+2, M+4 pattern) should be observable.
- High-Performance Liquid Chromatography (HPLC): HPLC is used to determine the purity of the final compound. A standard method involves a C18 reverse-phase column with a gradient elution of water and acetonitrile, often with 0.1% formic acid.^{[1][5]} Purity should ideally be >95% for use in biological assays.

Expected Analytical Data Summary

Analysis	Expected Results
^1H NMR (DMSO- d_6)	Signals in the aromatic region (~6.5-8.0 ppm), two singlets for the amine protons (NH_2 and amide NH).
^{13}C NMR (DMSO- d_6)	~13 distinct carbon signals, including a carbonyl signal (~165 ppm).
HRMS (ESI+)	Calculated m/z for $[\text{M}+\text{H}]^+$: 281.0243. Found: 281.02xx.
HPLC Purity	>95% (e.g., at 254 nm).

Safety, Handling, and Storage

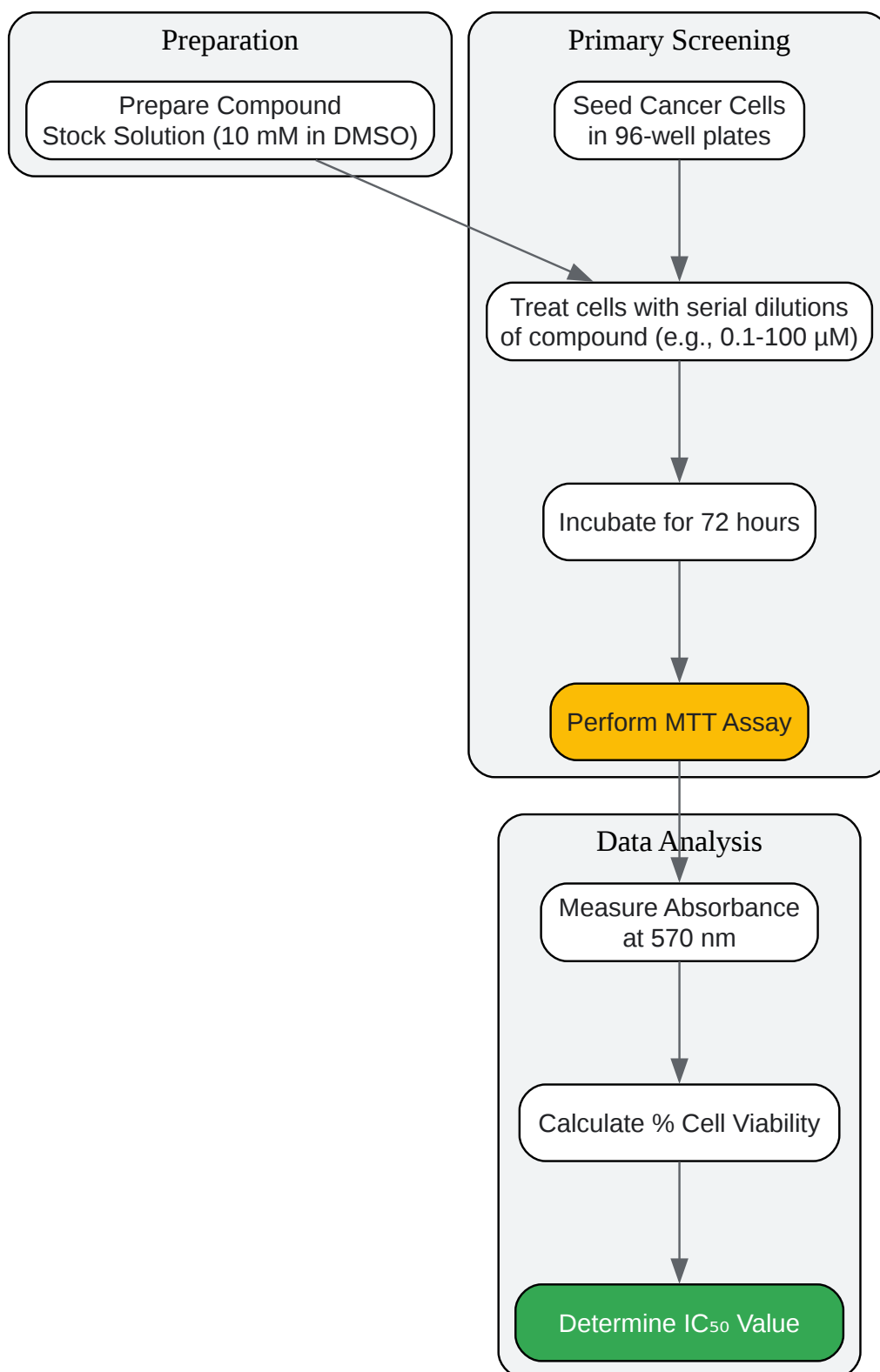
- Hazard Identification: While a specific safety data sheet (SDS) for this exact molecule is not readily available, the starting materials and related structures provide guidance. 2,4-Dichlorobenzamide is listed as a skin, eye, and respiratory irritant.^[6] Aromatic amines can be harmful if inhaled or swallowed and may cause skin irritation.^{[7][8]} Therefore, the final compound should be handled as a hazardous substance.

- Personal Protective Equipment (PPE): Always wear a lab coat, nitrile gloves, and safety glasses. When handling the compound as a solid powder, work in a fume hood or use a certified respirator to avoid inhalation.[\[9\]](#)
- Handling: Avoid contact with skin and eyes.[\[10\]](#) Avoid generating dust.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from strong oxidizing agents.
- Waste Disposal: Dispose of chemical waste in accordance with local, state, and federal regulations.

Application Protocol: In Vitro Anticancer Evaluation

The following protocols provide a foundation for assessing the cytotoxic and anti-proliferative effects of **N-(4-aminophenyl)-2,4-dichlorobenzamide** against cancer cell lines. In vitro assays are essential first steps in the drug discovery pipeline to screen for potential therapeutic activity.
[\[11\]](#)[\[12\]](#)[\[13\]](#)

Diagram of Biological Screening Workflow



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Caption: Workflow for determining the IC_{50} of the test compound.

Protocol 5.1: Preparation of Compound Stock Solution

- Rationale: Most organic compounds have poor aqueous solubility. Dimethyl sulfoxide (DMSO) is a standard solvent for preparing high-concentration stock solutions for in vitro assays. It is critical to ensure the final DMSO concentration in the cell culture medium is non-toxic (typically $\leq 0.5\%$).
- Step-by-Step Methodology:
 - Accurately weigh ~5 mg of **N-(4-aminophenyl)-2,4-dichlorobenzamide**.
 - Calculate the volume of 100% DMSO required to create a 10 mM stock solution (Molecular Weight = 281.14 g/mol).
 - Add the calculated volume of DMSO to the solid compound.
 - Vortex or sonicate gently until the compound is fully dissolved.
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 - Store aliquots at -20°C .

Protocol 5.2: Cell Viability Assessment via MTT Assay

- Rationale: The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric method for assessing cell metabolic activity, which serves as a proxy for cell viability.^[1] Viable cells with active mitochondrial dehydrogenases cleave the yellow tetrazolium salt MTT into purple formazan crystals. The amount of formazan produced is proportional to the number of living cells. This assay is a robust, high-throughput method to determine the concentration at which a compound inhibits cell growth by 50% (IC_{50}).^[14]
- Materials:
 - Selected cancer cell lines (e.g., HT-29 colon cancer, HCT116 colon cancer, A549 lung cancer).
 - Complete culture medium (e.g., DMEM or RPMI-1640 with 10% FBS and 1% Penicillin-Streptomycin).

- 96-well flat-bottom cell culture plates.
- MTT solution (5 mg/mL in PBS).
- Solubilization solution (e.g., DMSO or a solution of 10% SDS in 0.01M HCl).
- Microplate reader.
- Step-by-Step Methodology:
 - Harvest cells in their logarithmic growth phase using trypsin.
 - Count the cells and prepare a suspension at a density of 5×10^4 cells/mL.
 - Seed 100 μ L of the cell suspension (5,000 cells) into each well of a 96-well plate. Include wells for vehicle control (DMSO) and untreated controls.
 - Incubate the plate for 24 hours at 37°C in a humidified 5% CO₂ atmosphere to allow for cell attachment.
 - Prepare serial dilutions of the **N-(4-aminophenyl)-2,4-dichlorobenzamide** stock solution in complete medium. Final concentrations for treatment could range from 0.1 μ M to 100 μ M (e.g., 0.1, 0.5, 1, 5, 10, 25, 50, 100 μ M).[\[1\]](#)[\[5\]](#)
 - Remove the old medium from the wells and add 100 μ L of the medium containing the various compound concentrations (or vehicle control).
 - Incubate the plate for an additional 72 hours at 37°C and 5% CO₂.
 - After incubation, add 20 μ L of MTT solution (5 mg/mL) to each well and incubate for another 4 hours.
 - Carefully remove the medium from each well without disturbing the formazan crystals at the bottom.
 - Add 150 μ L of DMSO to each well to dissolve the formazan crystals. Agitate the plate on a shaker for 10 minutes to ensure complete dissolution.

- Read the absorbance at 570 nm using a microplate reader.

Data Analysis and Interpretation

- Calculate the percentage of cell viability for each concentration using the following formula:
 - % Viability = (Absorbance of Treated Wells / Absorbance of Vehicle Control Wells) x 100
- Plot the % Viability against the logarithm of the compound concentration.
- Use a non-linear regression analysis (e.g., log(inhibitor) vs. response -- variable slope) in software like GraphPad Prism to determine the IC₅₀ value. The IC₅₀ is the concentration of the compound that causes a 50% reduction in cell viability.

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